

Technical Monograph: 2-(3-Fluorophenyl)-2-oxoacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Fluorophenyl)-2-oxoacetic acid

CAS No.: 79477-87-5

Cat. No.: B3043220

[Get Quote](#)

Structural Architecture, Synthetic Pathways, and Pharmaceutical Utility[1][2]

Executive Summary

2-(3-Fluorophenyl)-2-oxoacetic acid (CAS: 79477-87-5) serves as a critical fluorinated building block in the synthesis of heterocyclic pharmacophores and unnatural amino acids. Distinguished by the meta-fluorine substitution, this compound offers a unique electronic profile that modulates lipophilicity (

) and metabolic stability without imposing the significant steric penalties associated with chloro- or bromo-analogs. This guide analyzes its structural properties, validated synthetic routes, and its role as a "linchpin" intermediate in drug discovery, particularly for kinase inhibitors and antibiotic side-chains.[2]

Molecular Profile & Structural Analysis

Chemical Identity[2][3]

- IUPAC Name: **2-(3-Fluorophenyl)-2-oxoacetic acid**[3]

- Synonyms: 3-Fluorophenylglyoxylic acid; (3-Fluorophenyl)(oxo)acetic acid[2]
- Molecular Formula:

[2]
- Molecular Weight: 168.12 g/mol [2]
- SMILES: OC(=O)C(=O)c1cccc(F)c1

Electronic & Conformational Landscape

The 3-fluoro substituent exerts a strong inductive electron-withdrawing effect (-I) while having a negligible resonance effect on the carbonyl center due to its meta positioning.

- Carbonyl Electrophilicity: The

-keto group is highly electrophilic, more so than in non-fluorinated phenylglyoxylic acid, making it prone to rapid condensation with nucleophiles (e.g., diamines, hydrazines).[2]
- Conformation: Unlike 2-substituted analogs (e.g., 2-chlorophenylglyoxylic acid) which suffer from steric clash forcing the

-dicarbonyl moiety out of planarity, the 3-fluoro analog maintains a near-planar conformation. This planarity maximizes

-conjugation between the aromatic ring and the carbonyl system, stabilizing the molecule while retaining high reactivity at the ketone.

Table 1: Physicochemical Properties

Property	Value (Experimental/Predicted)	Significance
Physical State	White to light yellow crystalline solid	High purity isolable intermediate.
Melting Point	94–98 °C	Distinct sharp melting point indicates high crystallinity.

| pKa (Acid) | ~1.99 | Stronger acid than benzoic acid due to the

-keto electron withdrawal. | | H-Bond Acceptors | 3 (2 Carbonyl O, 1 Hydroxyl O) | Critical for binding interactions in enzyme pockets.^[2] | | Rotatable Bonds | 2 | Low flexibility aids in rigidifying drug scaffolds. |

Synthetic Architecture

The synthesis of **2-(3-fluorophenyl)-2-oxoacetic acid** is best approached via organometallic addition or oxidative cleavage. The Grignard Route is preferred for high-purity applications (pharmaceutical grade) as it avoids the toxic selenium byproducts associated with SeO₂ oxidation.

Pathway A: The Grignard-Oxalate Protocol (Gold Standard)

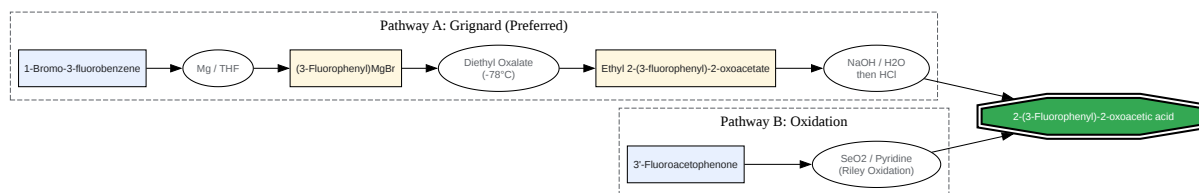
This method utilizes the nucleophilic attack of a Grignard reagent on a dialkyl oxalate. It is highly scalable and minimizes side reactions.

- **Formation of Grignard:** 1-Bromo-3-fluorobenzene is reacted with Magnesium turnings in anhydrous THF to form (3-fluorophenyl)magnesium bromide.
- **Acylation:** The Grignard reagent is added dropwise to an excess of Diethyl oxalate at -78°C. **Crucial Step:** The low temperature and inverse addition (Grignard into Oxalate) prevent double addition which would lead to the tertiary alcohol.
- **Hydrolysis:** The resulting ethyl ester is hydrolyzed using NaOH/EtOH, followed by acidification to precipitate the free acid.

Pathway B: Selenium Dioxide Oxidation

Direct oxidation of 3'-fluoroacetophenone using

in pyridine/water. While effective on a small scale, removal of colloidal selenium is challenging, making this less suitable for GMP synthesis.^[2]



[Click to download full resolution via product page](#)

Figure 1: Comparative synthetic pathways. Pathway A is recommended for pharmaceutical applications due to superior purity profiles.

Chemo-Reactivity Interface

The

-keto acid moiety is a versatile "linchpin" for constructing nitrogenous heterocycles. The reactivity is driven by the condensation of nucleophiles at the ketone, often followed by cyclization involving the carboxylic acid (or its ester derivative).

Heterocycle Formation (Quinoxalines)

Reaction with o-phenylenediamine (OPD) yields 3-(3-fluorophenyl)quinoxalin-2(1H)-one.^[2] This scaffold is prevalent in AMPA receptor antagonists and kinase inhibitors.

- Mechanism: Schiff base formation at the ketone

Intramolecular amide bond formation.

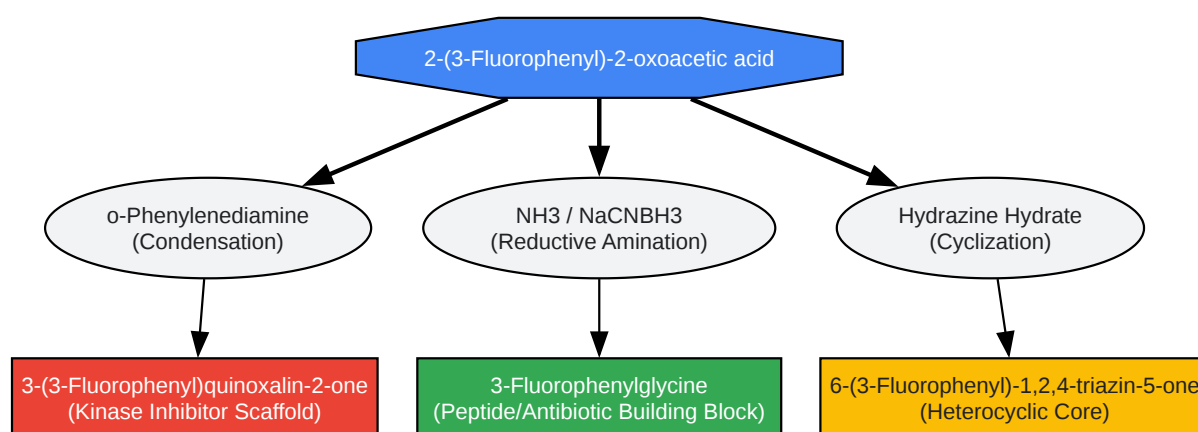
Reductive Amination (Unnatural Amino Acids)

The compound is the direct precursor to 3-fluorophenylglycine.

- Reagents:

(or enzymatic transamination).[2]

- Application: Incorporation into peptides to improve proteolytic stability. The 3-F atom protects the phenyl ring from metabolic oxidation at the typically vulnerable para/ortho positions relative to the glycine attachment.



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis map.[2] The alpha-keto acid core allows rapid access to three distinct pharmacophore classes.

Pharmaceutical Utility & The "Fluorine Effect"[3] Metabolic Stability (The 3-Fluoro Advantage)

In drug design, the phenyl ring is a common site for metabolic attack by Cytochrome P450 enzymes (specifically hydroxylation).[2]

- Para-Attack: The most common metabolic route.
- Meta-Blocking: Placing a fluorine at the meta position (3-position) deactivates the ring towards electrophilic aromatic substitution (metabolic oxidation) and blocks a potential site of metabolism without the steric bulk of a methyl or chloro group. This extends the half-life () of the resulting drug candidate.

Lipophilicity Modulation

The 3-fluoro substitution increases the lipophilicity (

) of the molecule compared to the unsubstituted parent. This enhances membrane permeability, crucial for CNS-active drugs (e.g., Zolpidem analogs or neuroactive peptides derived from phenylglycine).[2]

Experimental Protocol: Synthesis of Ethyl 2-(3-fluorophenyl)-2-oxoacetate

Note: This protocol describes the ester intermediate synthesis (Pathway A), which is stable and easily hydrolyzed to the acid.

Reagents:

- 1-Bromo-3-fluorobenzene (17.5 g, 100 mmol)[2]
- Magnesium turnings (2.6 g, 110 mmol)[2]
- Diethyl oxalate (29.2 g, 200 mmol)[2]
- THF (Anhydrous, 150 mL)

Procedure:

- Grignard Formation: In a flame-dried 3-neck flask under Argon, activate Mg turnings with a crystal of iodine. Add 10 mL of a solution of 1-bromo-3-fluorobenzene in THF. Initiate reaction with heat gun. Once refluxing, add remaining bromide solution dropwise to maintain gentle reflux.[2] Reflux for 1 hour post-addition.
- Acylation: Cool the Grignard solution to room temperature. In a separate flask, dissolve diethyl oxalate in 50 mL THF and cool to -78°C (Dry ice/Acetone).
- Addition: Cannulate the Grignard solution slowly into the cold oxalate solution over 45 minutes. Critical: Maintain temperature < -70°C to prevent bis-addition.
- Workup: Stir at -78°C for 1 hour, then warm to 0°C. Quench with saturated

(aq). Extract with EtOAc (3x).[2][4] Wash organics with brine, dry over

, and concentrate.[2]

- Purification: Distillation under reduced pressure or flash chromatography (Hexane/EtOAc) yields the -keto ester.
- Hydrolysis (Optional): Stir ester with 1N NaOH (1.1 eq) in Ethanol at 0°C for 30 mins. Acidify with 1N HCl to precipitate **2-(3-Fluorophenyl)-2-oxoacetic acid**.

References

- Chemical Identity & Properties: PubChem Compound Summary for CID 13548098, **2-(3-Fluorophenyl)-2-oxoacetic acid**.[\[3\]](#) [Link](#)[\[2\]](#)
- Synthetic Methodology (Grignard/Oxalate)
- Heterocycle Synthesis (Quinoxalines): Thakuria, H., & Das, G. (2008).[\[2\]](#) "Reaction between o-phenylenediamine and phenylglyoxal monohydrate." *Arkivoc*, (xi), 321-328.[\[2\]](#) (Describes the condensation mechanism applicable to the 3-fluoro analog). [Link](#)
- Pharmaceutical Application (Aurora Kinase): Tran, P., et al. (2025).[\[2\]](#)[\[5\]](#) "Discovery of N-(3-fluorophenyl)-2-(4-((7-(1-methyl-1H-pyrazol-4-yl)quinazolin-4-yl)amino)phenyl)acetamide..." *European Journal of Medicinal Chemistry*, 294, 117735.[\[2\]](#) (Illustrates the utility of the 3-fluorophenyl moiety in kinase inhibitors). [Link](#)
- Fluorine in Drug Design: Purser, S., et al. (2008).[\[2\]](#) "Fluorine in medicinal chemistry." *Chemical Society Reviews*, 37, 320-330.[\[2\]](#) (Foundational text on metabolic stability conferred by fluorine).[\[2\]](#)[\[6\]](#) [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. sggscollegepatnacity.ac.in](http://sggscollegepatnacity.ac.in) [sggscollegepatnacity.ac.in]
- [2. WO2019217550A1 - Process for preparing 2-\[\[5-\(3-chlorophenyl\)-3-hydroxypyridine-2-carbonyl\]amino\]acetic acid - Google Patents](#) [patents.google.com]
- [3. jk-sci.com](http://jk-sci.com) [jk-sci.com]
- [4. Three-component reaction of o-aminophenol \(o-phenylenediamine\), dialkyl acetylenedicarboxylate and 3-phenacylideneoxindolines - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. Discovery of N-\(3-fluorophenyl\)-2-\(4-\(\(7-\(1-methyl-1H-pyrazol-4-yl\)quinazolin-4-yl\)amino\)phenyl\)acetamide as the first orally active selective aurora kinase B inhibitor - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Monograph: 2-(3-Fluorophenyl)-2-oxoacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3043220/docs#technical-monograph-2-3-fluorophenyl-2-oxoacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)